

An In-depth Technical Guide on the Safe Handling of Thiol-C9-PEG4

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Compound of Interest

Compound Name: Thiol-C9-PEG4

Cat. No.: B014964

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only. A specific Safety Data Sheet (SDS) for **Thiol-C9-PEG4** was not available at the time of writing. The information herein is compiled from publicly available data for **Thiol-C9-PEG4**, its derivatives, and analogous PEG-thiol compounds. It is essential to conduct a thorough risk assessment and consult with your institution's safety officer before handling this chemical.

Introduction

Thiol-C9-PEG4 is a heterobifunctional linker molecule integral to the advancement of bioconjugation and drug delivery systems. Its structure, featuring a terminal thiol group and a tetraethylene glycol spacer with a nonyl chain, allows for the covalent attachment to various substrates while imparting hydrophilicity. This guide provides a comprehensive overview of the available safety data and best practices for handling **Thiol-C9-PEG4** in a laboratory setting, with a focus on ensuring the safety of research personnel.

Chemical Identification

A clear identification of the substance is the first step in any safety protocol. The following table summarizes the key identifiers for **Thiol-C9-PEG4** and its commonly used carboxylic acid derivative.

| Property | Thiol-C9-PEG4 | Thiol-C9-PEG4-acid |
|-------------------|---|---|
| Chemical Name | 1-(11-mercaptoundecyloxy)-2,5,8,11-tetraoxadodecane | 1-(11-mercaptoundecyloxy)-3,6,9,12-tetraoxapentadecan-15-oic acid |
| Synonyms | HS-C9-PEG4 | HS-C9-PEG4-COOH |
| CAS Number | 130727-41-2 | 749247-06-1[1] |
| Molecular Formula | C17H36O4S | C11H22O6S[1] |
| Molecular Weight | 336.53 g/mol | 282.4 g/mol [1] |

Hazard Identification and Precautionary Measures

Based on the safety data sheets of similar PEG-thiol compounds, **Thiol-C9-PEG4** is not classified as a hazardous substance. However, as with any chemical, potential hazards exist, and appropriate precautions must be taken.

Potential Health Effects

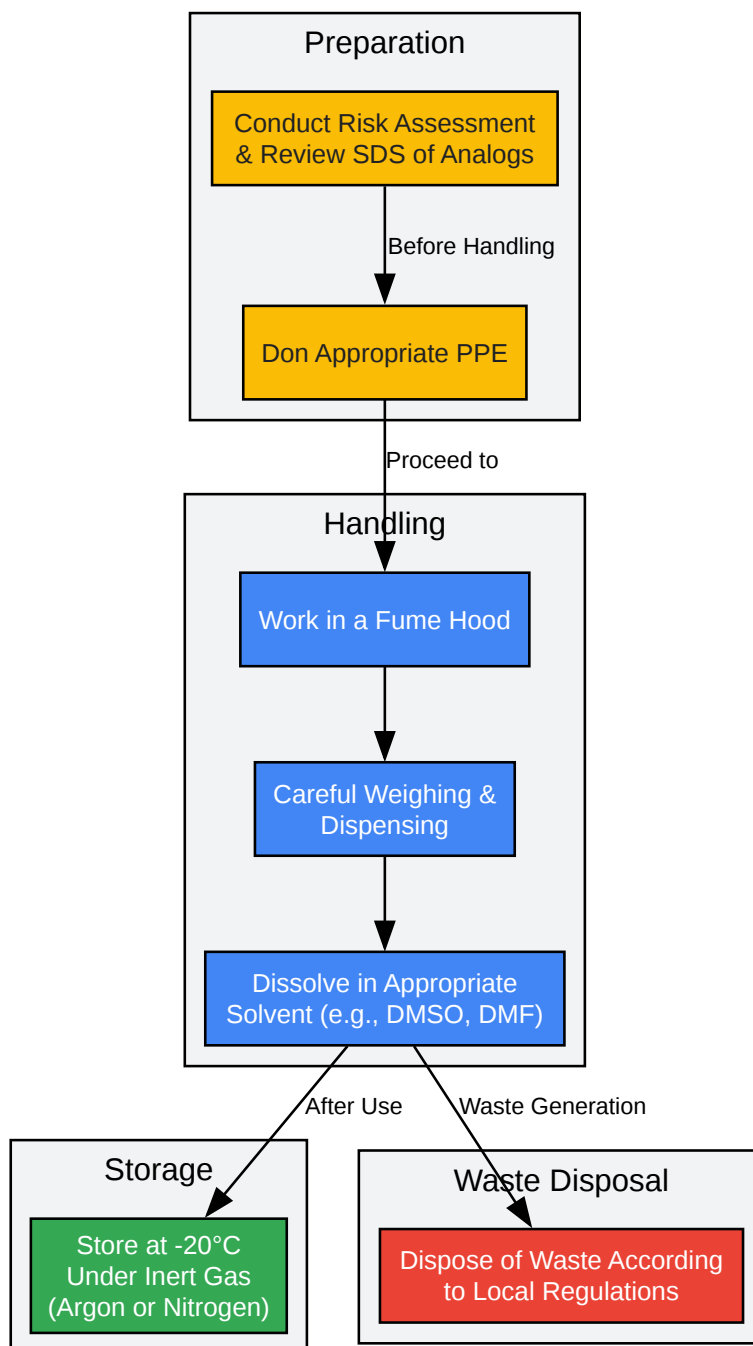
While specific toxicological data for **Thiol-C9-PEG4** is not available, related compounds may cause:

- Eye Irritation: Direct contact may cause mild to moderate eye irritation.
- Skin Irritation: Prolonged or repeated skin contact may lead to irritation.
- Respiratory Tract Irritation: Inhalation of aerosols or dusts may cause respiratory irritation.

General Handling Precautions

A systematic approach to handling ensures minimal exposure and a safe laboratory environment.

General Handling Workflow for Thiol-C9-PEG4

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Caption: A flowchart outlining the key steps for the safe handling of **Thiol-C9-PEG4**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.^[2]

| PPE Category | Specifications |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side-shields or chemical goggles. ^[3] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber), lab coat. ^{[2][3]} |
| Respiratory Protection | Not generally required if handled in a fume hood. If aerosols or dusts are generated, use a NIOSH-approved respirator. ^[3] |

First Aid Measures

In case of accidental exposure, follow these first aid procedures.^[4]

| Exposure Route | First Aid Instructions |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, seek medical attention. ^[3] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with soap and plenty of water. ^[3] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention. |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. ^[3] |

Storage and Stability

Proper storage is crucial to maintain the integrity of **Thiol-C9-PEG4**.

| Parameter | Recommendation |
|---------------------|--|
| Storage Temperature | -20°C for long-term storage.[1][5] |
| Atmosphere | Store under an inert gas (e.g., argon or nitrogen) to prevent oxidation of the thiol group. [6] |
| Light Sensitivity | Protect from light. |
| Moisture | Store in a desiccated environment. |
| Incompatibilities | Avoid strong oxidizing agents. |

Experimental Protocols

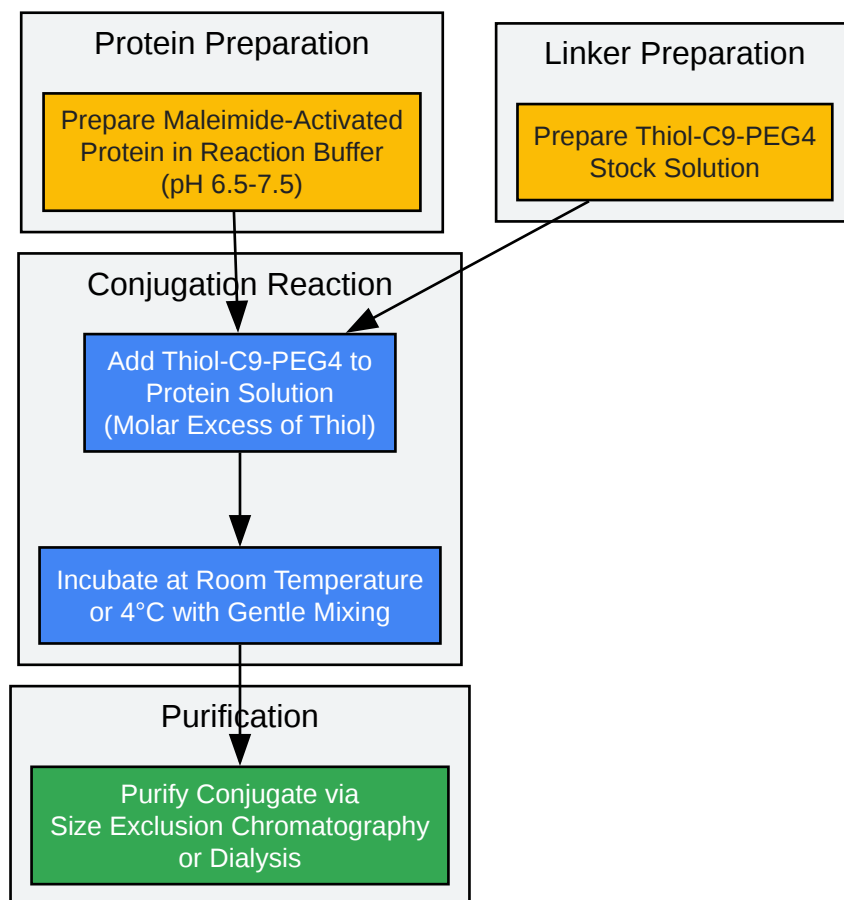
The following are generalized protocols for common procedures involving thiol-containing compounds. These should be adapted based on specific experimental needs and a thorough risk assessment.

Preparation of a Stock Solution

- **Equilibration:** Allow the vial of **Thiol-C9-PEG4** to warm to room temperature before opening to prevent condensation of moisture.
- **Inert Atmosphere:** If possible, open and handle the compound under an inert atmosphere (e.g., in a glove box or under a stream of argon/nitrogen).
- **Dissolution:** Dissolve the desired amount of **Thiol-C9-PEG4** in an appropriate anhydrous solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).[6]
- **Storage of Stock Solution:** Aliquot the stock solution into smaller volumes and store at -20°C or -80°C under an inert atmosphere. Avoid repeated freeze-thaw cycles.[6]

General Procedure for Conjugation to a Maleimide-Activated Protein

Workflow for Thiol-Maleimide Conjugation



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Caption: A schematic of a typical experimental workflow for conjugating **Thiol-C9-PEG4** to a maleimide-activated protein.

- **Buffer Preparation:** Prepare a reaction buffer with a pH between 6.5 and 7.5 (e.g., phosphate-buffered saline with EDTA to chelate trace metals that can catalyze thiol oxidation).
- **Protein Preparation:** Dissolve the maleimide-activated protein in the reaction buffer.

- **Reaction Initiation:** Add the **Thiol-C9-PEG4** stock solution to the protein solution. A molar excess of the thiol linker is typically used.
- **Incubation:** Allow the reaction to proceed at room temperature or 4°C for a specified time (e.g., 1-4 hours) with gentle mixing.
- **Quenching (Optional):** The reaction can be quenched by adding a small molecule thiol (e.g., L-cysteine or 2-mercaptoethanol).
- **Purification:** Remove the unreacted **Thiol-C9-PEG4** and other small molecules by size exclusion chromatography, dialysis, or tangential flow filtration.

Disposal Considerations

All waste containing **Thiol-C9-PEG4** should be handled as chemical waste. Dispose of the material and its container in accordance with all applicable local, state, and federal regulations. Do not dispose of it down the drain.

Conclusion

Thiol-C9-PEG4 is a valuable tool for researchers in the fields of bioconjugation and drug development. While a specific SDS is not readily available, by understanding the general properties of PEG-thiol compounds and adhering to the handling precautions outlined in this guide, researchers can work with this compound in a safe and effective manner. Always prioritize a thorough risk assessment and the use of appropriate personal protective equipment.

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